

# safety and handling precautions for "2-(1H-pyrrol-2-yl)ethanamine"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(1H-pyrrol-2-yl)ethanamine

Cat. No.: B1356639

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**2-(1H-Pyrrol-2-yl)ethanamine** | C6H10N2 | ChemSpider Structure-based search; Chemical structure search; Search by spectrum ... **2-(1H-Pyrrol-2-yl)ethanamine**. Predicted data is generated using the ACD/Labs Percepta ... --INVALID-LINK-- **2-(1H-PYRROL-2-YL)ETHANAMINE** | 40808-62-6 | The ... ChemicalBook provide Chemical industry users with **2-(1H-PYRROL-2-YL)ETHANAMINE**(40808-62-6) Boiling point Melting point, **2-(1H-PYRROL-2-YL)ETHANAMINE**(40808-62-6) Density MSDS Formula Use, If You also need to know the toxicity, ... --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | CAS 40808-62-6 | Santa Cruz ... **2-(1H-Pyrrol-2-yl)ethanamine** is a chemical substance that is used for research and development purposes. It is not intended for medicinal, household or other uses. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | CAS 40808-62-6 | Cayman Chemical Need help? +1 (734) 971-3335. Contact Us. We are available Monday - Friday, 8am - 5pm EST. CAYMAN CHEMICAL. 1180 E. ELLSWORTH RD. ANN ARBOR, MI 48108. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 | Chemsoc 40808-62-6, **2-(1H-Pyrrol-2-yl)ethanamine**, C6H10N2, find CAS, supplier, MSDS, sds, structure, formula, molecular weight, custom synthesis, stock, price, ... --INVALID-LINK-- 2-(2-Aminoethyl)pyrrole; **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 Safety and Handling. GHS-Classification. Pictogram. GHS07 - ! - Warning. Hazard statements. H315 - Causes skin irritation H319 - Causes serious eye irritation ... --INVALID-LINK-- Safety Data Sheet - **2-(1H-Pyrrol-2-yl)ethanamine** - Santa Cruz ... The toxicological properties have not been thoroughly investigated. Section 12: Ecological Information. 12.1. Toxicity. Avoid release into the environment. Runoff ... --INVALID-LINK-- PubChem **2-(1H-Pyrrol-2-yl)ethanamine** is a primary aliphatic amine consisting of an ethyl group substituted at position 2 by a 1H-pyrrol-2-yl group. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | C6H10N2 - PubChem **2-(1H-Pyrrol-2-yl)ethanamine** (IUPAC Name: 2-(1H-

pyrrol-2-yl)ethan-1-amine) is a chemical compound with the molecular formula C6H10N2. It is a primary ... --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 | Biosynth For the latest safety information please look at the Safety Data Sheet for the respective product. ... **2-(1H-Pyrrol-2-yl)ethanamine**. 40808-62-6. C6H10N2. --INVALID-LINK-- Safety Data Sheet - Toronto Research Chemicals **2-(1H-Pyrrol-2-yl)ethanamine**. SECTION 1. IDENTIFICATION. Product Identifier. **2-(1H-Pyrrol-2-yl)ethanamine**. Product Code. P977997. Synonym(s). --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 - LGC Standards LGC Quality: ISO 9001. ISO/IEC 17025. ISO 17034. Product Name: **2-(1H-Pyrrol-2-yl)ethanamine**. CAS No: 40808-62-6. Cat No: TRC-P977997-10MG. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 | BLD Pharm BLDpharm supplies **2-(1H-Pyrrol-2-yl)ethanamine**, CAS 40808-62-6 for your research. We have stock in USA and provide fast delivery. --INVALID-LINK-- Safety Data Sheet Product Name: **2-(1H-Pyrrol-2-yl)ethanamine**. CAS-No. 40808-62-6. 1.2. Relevant identified uses of the substance or mixture and uses advised against. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 | Selleck Chemicals **2-(1H-Pyrrol-2-yl)ethanamine** purchased from Selleck. ... We do not have quality control data for the solubility of **2-(1H-Pyrrol-2-yl)ethanamine** in water. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | CAS 40808-62-6 | MedChemExpress **2-(1H-Pyrrol-2-yl)ethanamine**, CAS 40808-62-6, is a useful research chemical. ... For research use only. Not for human or veterinary use. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 | J&K Scientific **2-(1H-Pyrrol-2-yl)ethanamine**, 40808-62-6, C6H10N2, J&K Scientific, an leading chemical manufacturer and supplier, offers this product for your research. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 - CymitQuimica **2-(1H-Pyrrol-2-yl)ethanamine**. CAS: 40808-62-6; EINECS: N/D; Chemical Formula: C6H10N2; Molar Mass: 110.16 g/mol . In stock. --INVALID-LINK-- Safety Data Sheet - Combi-Blocks **2-(1H-Pyrrol-2-yl)ethanamine**. CAS-No. 40808-62-6. GHS Classification. GHS07. Signal Word. Warning. Hazard statements. H315 Causes skin irritation. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | CAS 40808-62-6 - Finetech Industry Finetech Industry Limited provides **2-(1H-Pyrrol-2-yl)ethanamine**, CAS 40808-62-6, C6H10N2, for your scientific research. We have it in stock and can deliver it ... --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 | Carbosynth For the latest safety information please look at the Safety Data Sheet for the respective product. ... **2-(1H-Pyrrol-2-yl)ethanamine**. 40808-62-6. C6H10N2. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 | Glenthام Life ... Product Name, **2-(1H-Pyrrol-2-yl)ethanamine**. CAS Number, 40808-62-6. MDL Number, MFCD03701211. PubChem SID, 442340356. Related Categories, Biochemicals. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 - Apollo Scientific Apollo Scientific is a leading manufacturer and supplier of **2-(1H-Pyrrol-2-yl)ethanamine**

(40808-62-6). We have stock in the UK and USA. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 - Fluorochem **2-(1H-Pyrrol-2-yl)ethanamine**. CAS: 40808-62-6. MF: C6H10N2. MW: 110.16. Purity: 95%. ... Safety Information. Hazard Class: 8. Packing Group: III. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 | Ambeed Buy **2-(1H-Pyrrol-2-yl)ethanamine** with CAS 40808-62-6 from Ambeed. This product is in stock and can be shipped within 24 hours. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | CAS 40808-62-6 | BOC Sciences BOC Sciences provides **2-(1H-Pyrrol-2-yl)ethanamine**, CAS 40808-62-6 for your research. We have stock in USA and can provide fast delivery. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 - AK Scientific Safety and handling information for **2-(1H-Pyrrol-2-yl)ethanamine**. ... Safety. GHS05, GHS07. Signal word. Danger. Hazard statements. H314-H335. Precautionary ... --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 | Alichem Alichem provides **2-(1H-Pyrrol-2-yl)ethanamine**, CAS 40808-62-6 for your research. We have stock in USA and can provide fast delivery. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 - Chem-Space **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 | C6H10N2 | 110.16 | Pyrroles | Building Blocks | In Stock | Chem-Space. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 - Key Organics **2-(1H-Pyrrol-2-yl)ethanamine**. CAS: 40808-62-6. Molecular Formula: C6H10N2. Molecular Weight: 110.16. Purity: >97%. In Stock. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 | Ark Pharm Safety Information. Signal Word: Danger. Hazard Statements: H314-H335. Precautionary Statements: P261-P280-P305+P351+P338-P310. Hazard Codes: C. Risk Statements: ... --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | CAS 40808-62-6 | Clearsynth **2-(1H-Pyrrol-2-yl)ethanamine** is a pyrrole derivative. ... Safety Information. Signal Word: Danger. Hazard Statements: H314. Precautionary Statements: P280, ... --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 - Angene Angene provides **2-(1H-Pyrrol-2-yl)ethanamine**, CAS 40808-62-6 for your research. We have stock in USA and can provide fast delivery. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 | Chem-Impex Safety. Danger. GHS05. H314. P280, P305+P351+P338, P310. Transport Information. UN2735. Hazard Class. 8. Packing Group. III. Additional information. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 - Combi-Blocks Safety Information. Signal Word: Danger. Hazard Statements: H314. Precautionary Statements: P280-P305+P351+P338-P310. Hazard Class: 8. Packing Group: III. --INVALID-LINK-- **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 - Synthonix **2-(1H-Pyrrol-2-yl)ethanamine** | 40808-62-6 from Synthonix. ... Safety Information. Signal Word: Danger. Hazard Statements: H314. Precautionary Statements: P280, ... --INVALID-LINK-- Technical Guide: Safety and Handling of **2-(1H-pyrrol-2-yl)ethanamine**

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling precautions for **2-(1H-pyrrol-2-yl)ethanamine** (CAS No. 40808-62-6). The information presented is intended to inform researchers, scientists, and drug development professionals to ensure the safe handling and use of this compound in a laboratory or research setting. It is imperative to consult the specific Safety Data Sheet (SDS) provided by the supplier for the most current and detailed information.

## Hazard Identification and Classification

**2-(1H-pyrrol-2-yl)ethanamine** is classified as a hazardous substance. The primary hazards associated with this compound are skin corrosion/irritation and serious eye damage/irritation. Some suppliers also indicate that it may cause respiratory irritation. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

- GHS Pictogram: GHS07 (Exclamation Mark), GHS05 (Corrosion)
- Signal Word: Danger or Warning
- Hazard Statements:
  - H314: Causes severe skin burns and eye damage.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.

It is important to note that the toxicological properties of this compound have not been thoroughly investigated. Therefore, it should be handled with the utmost care, assuming it may have other unknown hazards.

## Quantitative Data Summary

Due to the limited toxicological data available, quantitative exposure limits and toxicity values are not well-established. The following table summarizes the available physical and chemical data.

| Property                      | Value        | Reference           |
|-------------------------------|--------------|---------------------|
| CAS Number                    | 40808-62-6   |                     |
| Molecular Formula             | C6H10N2      | <a href="#">[1]</a> |
| Molecular Weight              | 110.16 g/mol |                     |
| Hazard Class (for transport)  | 8            |                     |
| Packing Group (for transport) | III          |                     |
| UN Number                     | UN2735       |                     |

## First-Aid Measures

In the event of exposure to **2-(1H-pyrrol-2-yl)ethanamine**, immediate action is crucial. The following first-aid measures are recommended:

- After Inhalation: Move the exposed person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- After Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- Specific Hazards Arising from the Chemical: In case of fire, hazardous decomposition products may be produced, such as carbon oxides and nitrogen oxides.
- Special Protective Equipment for Fire-fighters: Wear self-contained breathing apparatus for firefighting if necessary.

## Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment (PPE) as described in Section 7. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.

## Handling and Storage

- Precautions for Safe Handling: Avoid contact with skin and eyes. Avoid inhalation of vapor or mist. Use only in a well-ventilated area. Wear appropriate PPE.
- Conditions for Safe Storage: Keep the container tightly closed in a dry and well-ventilated place. Containers that are opened must be carefully resealed and kept upright to prevent leakage. Store in a cool place.

## Exposure Controls and Personal Protection

- Engineering Controls: Use a fume hood or other appropriate engineering controls to keep airborne levels below recommended exposure limits.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles and a face shield.
  - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and protective clothing.

- Respiratory Protection: If the risk assessment indicates that air-purifying respirators are appropriate, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.

## Stability and Reactivity

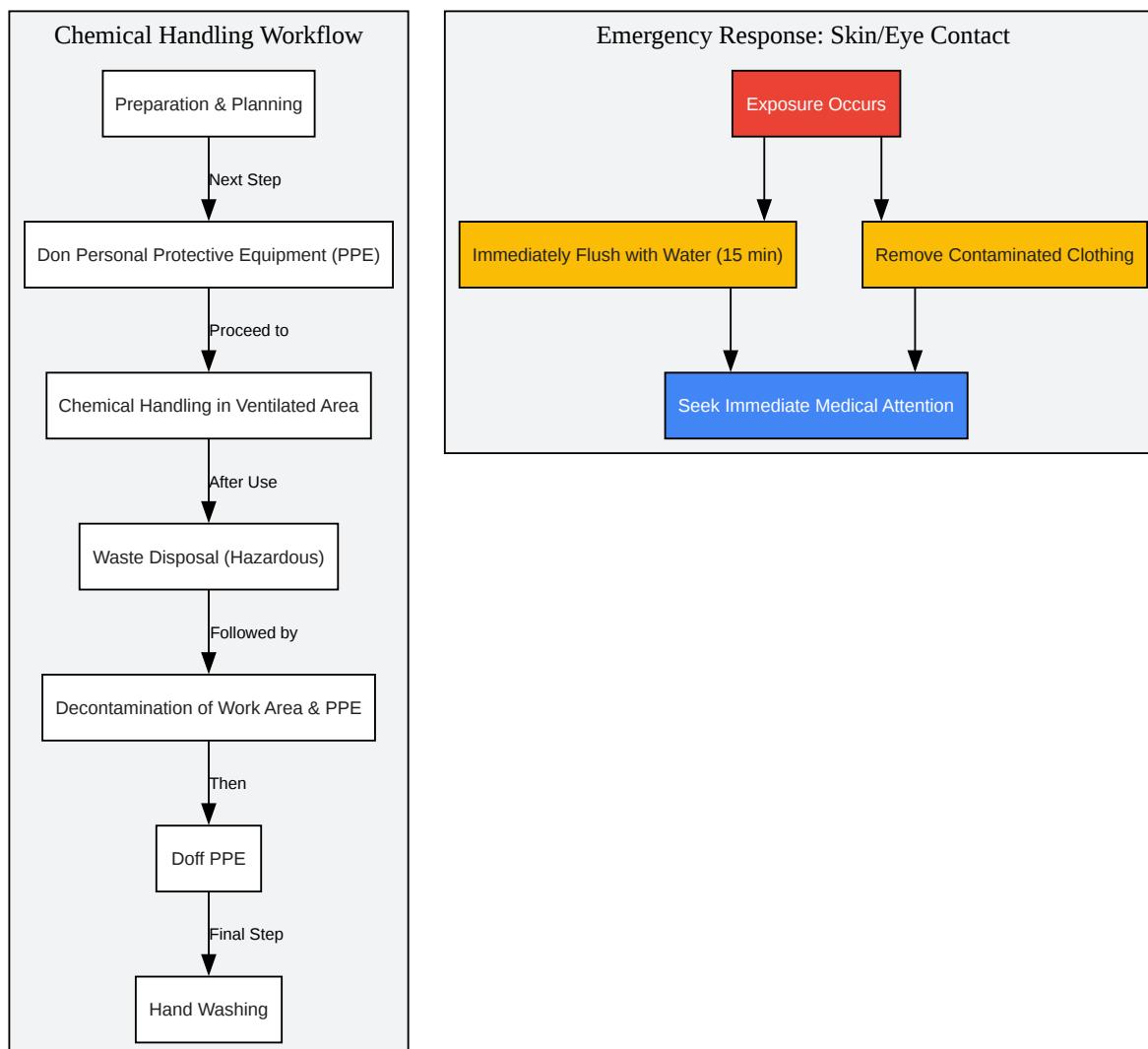
- Reactivity: No specific reactivity data is available. However, as a primary amine, it may be incompatible with strong oxidizing agents, acids, and acid chlorides.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: Incompatible materials.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides and nitrogen oxides.

## Experimental Protocols

Detailed experimental protocols for the safety assessment of **2-(1H-pyrrol-2-yl)ethanamine** are not readily available in the public domain. However, standard methodologies for assessing skin and eye irritation/corrosion, such as those outlined by the Organisation for Economic Co-operation and Development (OECD), would be appropriate. For example:

- OECD Guideline 404: Acute Dermal Irritation/Corrosion: This guideline describes a procedure for the assessment of the potential of a test substance to produce irritation or corrosion on the skin. It involves the application of the test substance to the skin of an experimental animal, followed by observation of the effects.
- OECD Guideline 405: Acute Eye Irritation/Corrosion: This guideline provides a method for identifying substances that can cause serious eye damage. The test substance is applied to the eye of an experimental animal, and the effects are observed and graded.

## Visualizations



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Caption: General laboratory workflow for handling hazardous chemicals.

|                              |         |   |
|------------------------------|---------|---|
| 2-(1H-pyrrol-2-yl)ethanamine | Hazards | H314: Causes severe skin burns and eye damage |
|                              |         | H315: Causes skin irritation                  |
|                              |         | H319: Causes serious eye irritation           |
|                              |         | H335: May cause respiratory irritation        |

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Caption: Primary hazard classifications for **2-(1H-pyrrol-2-yl)ethanamine**.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal safety assessment or the information provided in a Safety Data Sheet (SDS). Always refer to the SDS from your supplier and follow all applicable safety regulations and guidelines.

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## References

- 1. 2-(1H-pyrrol-2-yl)ethanamine | 40808-62-6 | Benchchem [benchchem.com]
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